

solubility and stability of 5-Formyl-2furancarboxylic acid

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Compound of Interest		
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An In-depth Technical Guide to the Solubility and Stability of 5-Formyl-2-furancarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Formyl-2-furancarboxylic acid (FFCA) is a key bio-based platform chemical and a significant intermediate in the synthesis of value-added products, including the bioplastic monomer 2,5-furandicarboxylic acid (FDCA).[1][2] Its utility in pharmaceuticals, agrochemicals, and polymer synthesis underscores the importance of understanding its physicochemical properties.[3] This technical guide provides a comprehensive overview of the solubility and stability of FFCA, presenting quantitative data, detailed experimental methodologies, and relevant biochemical pathways to support its application in research and development.

Solubility of 5-Formyl-2-furancarboxylic Acid

The solubility of FFCA is a critical parameter for its purification, reaction kinetics, and formulation development.[4] FFCA generally exhibits higher solubility than its dicarboxylic acid counterpart, FDCA.[5]

Quantitative Solubility Data

A key study investigated the solubility of FFCA in binary mixtures of water and 1,4-dioxane at various temperatures.[4][5] The data reveals that solubility increases with temperature and that a co-solvency effect is observed in the binary mixture.[4][6]



Table 1: Mole Fraction Solubility (x10³) of **5-Formyl-2-furancarboxylic Acid** in Water + 1,4-Dioxane Mixtures

Mole Fraction of 1,4-Dioxane	T = 303.15 K	T = 313.15 K	T = 323.15 K	T = 333.15 K	T = 342.15 K
0.0000	1.58	2.19	2.99	4.04	5.41
0.1023	6.75	9.01	11.82	15.41	19.99
0.2035	15.83	20.45	26.21	33.45	42.58
0.4019	42.51	53.33	66.25	81.82	100.71
0.5981	63.88	78.45	95.88	116.89	142.21
0.7965	58.11	70.99	86.21	104.31	125.92
1.0000	45.01	54.21	65.11	78.01	93.33

Data sourced from Molecules 2022, 27(23), 8206.[5]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of FFCA, adapted from the literature.[5]

Objective: To determine the mole fraction solubility of FFCA in a binary solvent system at different temperatures using the isothermal shake-flask method.

Materials:

- 5-Formyl-2-furancarboxylic acid (purity ≥ 98%)
- 1,4-Dioxane (analytical grade)
- Deionized water
- · Thermostatic shaker



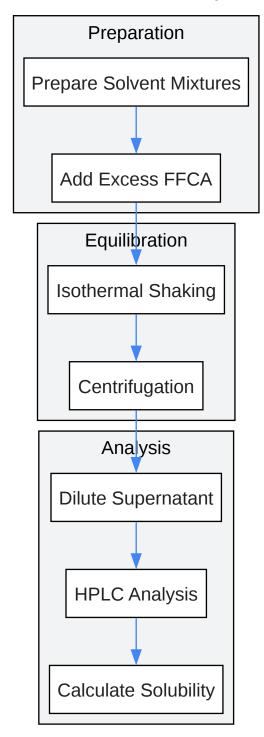
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Analytical balance
- Centrifuge

Procedure:

- Preparation of Solvent Mixtures: Prepare binary solvent mixtures of water and 1,4-dioxane with varying mole fractions.
- Equilibration: Add an excess amount of FFCA to a known volume of each solvent mixture in sealed vials.
- Shaking and Centrifugation: Place the vials in a thermostatic shaker and agitate at a constant temperature (e.g., 303.15 K) until equilibrium is reached (typically 24-48 hours). After equilibration, centrifuge the samples to separate the solid phase.
- Sample Preparation for Analysis: Carefully withdraw a known volume of the supernatant, weigh it, and then dilute it with the appropriate mobile phase for HPLC analysis.
- HPLC Analysis: Quantify the concentration of FFCA in the diluted samples using a validated HPLC method. A typical setup would involve a C18 column and a UV detector set at 265 nm.
 [5]
- Calculation of Solubility: Calculate the mole fraction solubility of FFCA in each solvent
 mixture at the given temperature based on the HPLC quantification and the initial mass of
 the supernatant.
- Temperature Variation: Repeat steps 3-6 for each desired temperature.



Experimental Workflow for Solubility Determination



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Caption: Workflow for determining FFCA solubility.



Stability of 5-Formyl-2-furancarboxylic Acid

The stability of FFCA is influenced by factors such as temperature, pH, and light. While extensive quantitative stability data for FFCA is not readily available in the public domain, its behavior as a furan derivative and an aldehyde provides insights into its potential degradation pathways. Furan-containing compounds can be susceptible to acid-catalyzed ring opening, and aldehydes are prone to oxidation.

General Stability Profile

- Thermal Stability: Furan derivatives can undergo thermal degradation. For instance, 2-furoic acid, a related compound, can decarboxylate at elevated temperatures (around 140-160 °C).
 [7] FFCA has a reported melting point of 206-212 °C, suggesting a degree of thermal stability.[8] However, prolonged exposure to high temperatures may lead to degradation.
- pH Stability: The stability of FFCA can be pH-dependent. In the context of enzymatic reactions, FFCA formation from 5-hydroxymethylfurfural (HMF) has been observed to be optimal at pH 8.[4] This suggests that FFCA is relatively stable under these conditions, at least for the duration of the reaction. However, strongly acidic or alkaline conditions could promote hydrolysis or other degradation reactions.
- Oxidative Stability: As an aldehyde, FFCA is susceptible to oxidation to form 2,5-furandicarboxylic acid (FDCA). This is a key reaction in the bio-based production of FDCA.[2]
 The presence of oxidizing agents will facilitate this conversion.

Experimental Protocol for Forced Degradation Study

A forced degradation study is essential to understand the intrinsic stability of a molecule and to develop stability-indicating analytical methods. The following is a generalized protocol for conducting a forced degradation study on FFCA.

Objective: To identify potential degradation products and pathways for FFCA under various stress conditions.

Materials:

• 5-Formyl-2-furancarboxylic acid (FFCA)

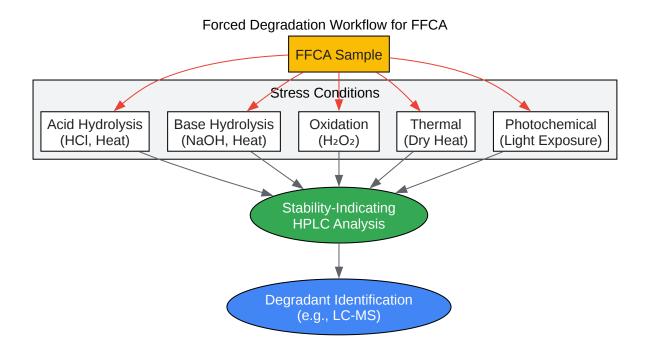


- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Calibrated oven
- Photostability chamber
- Validated stability-indicating HPLC method (e.g., HPLC-UV, LC-MS)

Procedure:

- Acid Hydrolysis: Dissolve FFCA in a solution of 0.1 M HCl. Incubate at a controlled temperature (e.g., 60 °C) for a defined period (e.g., 24 hours).
- Base Hydrolysis: Dissolve FFCA in a solution of 0.1 M NaOH. Incubate at a controlled temperature (e.g., 60 °C) for a defined period.
- Oxidative Degradation: Dissolve FFCA in a solution of 3% H₂O₂. Keep at room temperature for a defined period.
- Thermal Degradation: Expose solid FFCA to dry heat in a calibrated oven (e.g., 80 °C) for a defined period.
- Photostability: Expose a solution of FFCA and solid FFCA to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.
- Sample Analysis: At specified time points, withdraw samples from each stress condition, neutralize if necessary, and analyze using a validated stability-indicating HPLC method to separate and quantify FFCA and any degradation products.





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Caption: Workflow for a forced degradation study of FFCA.

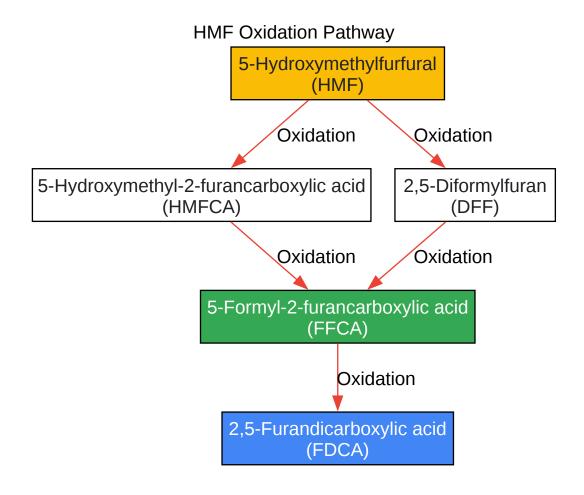
Role in Biochemical Pathways

FFCA is a key intermediate in the microbial degradation of 5-hydroxymethylfurfural (HMF), a platform chemical derived from lignocellulosic biomass. Understanding this pathway is crucial for applications in biorefineries and biocatalysis.

HMF Oxidation Pathway

In many microorganisms, HMF is oxidized to FDCA through a series of enzymatic steps. FFCA is a critical intermediate in this pathway.





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